

# 6-Bromo-1H-indole-3-carboxylic acid CAS number and molecular weight

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## Compound of Interest

Compound Name: 6-Bromo-1H-indole-3-carboxylic acid

Cat. No.: B020442

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## An In-Depth Technical Guide to 6-Bromo-1H-indole-3-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**6-Bromo-1H-indole-3-carboxylic acid**, a halogenated derivative of the indole scaffold, serves as a pivotal building block in the landscape of medicinal chemistry and organic synthesis. Its unique structural features facilitate a diverse range of chemical transformations, positioning it as a key intermediate in the development of novel therapeutic agents and functional materials. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on its role in drug discovery. Detailed experimental protocols and conceptual diagrams are presented to support researchers in their scientific endeavors.

## Chemical and Physical Properties

**6-Bromo-1H-indole-3-carboxylic acid** is a solid, typically appearing as a white or light yellow powder. It is a natural product that has been isolated from the marine sponge *Smenospongia purpurea*. The compound's stability and reactivity make it a valuable asset in synthetic chemistry.

Table 1: Physicochemical Properties of **6-Bromo-1H-indole-3-carboxylic acid**

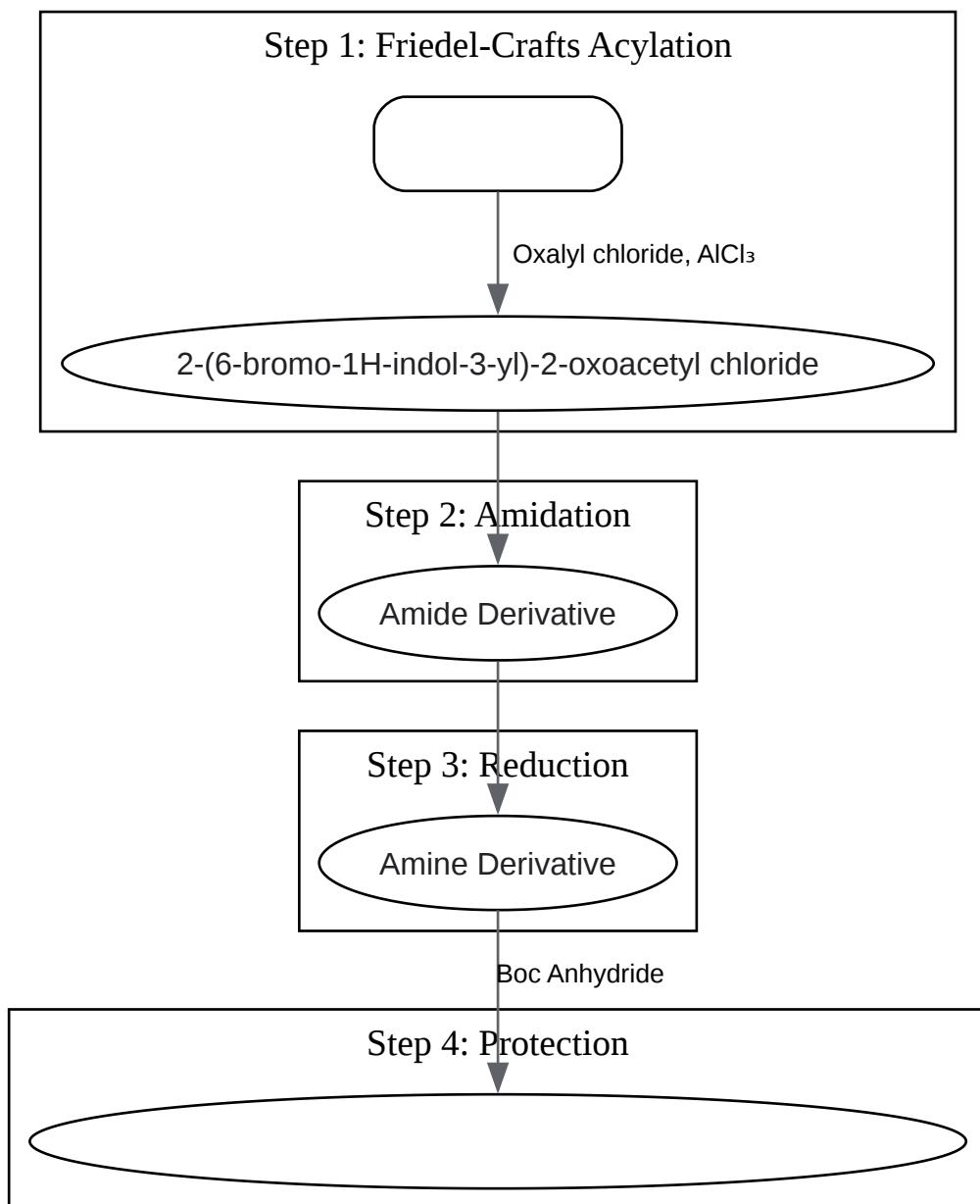
Property	Value	Reference(s)
CAS Number	101774-27-0	
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO <sub>2</sub>	
Molecular Weight	240.06 g/mol	<a href="#">[1]</a>
Appearance	White or light yellow powder	
Storage Temperature	2-8°C	<a href="#">[2]</a>
Purity	≥ 98% (HPLC)	<a href="#">[2]</a>

Table 2: Crystallographic Data for **6-Bromo-1H-indole-3-carboxylic acid**[\[1\]](#)[\[3\]](#)

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 <sub>1</sub> /n
a	7.2229 (14) Å
b	11.874 (2) Å
c	11.079 (2) Å
β	108.37 (3)°
Volume	901.7 (3) Å <sup>3</sup>
Z	4

## Synthesis and Reactivity

The synthesis of 6-bromoindole derivatives is a critical step in the development of various bioactive compounds. While a direct, detailed protocol for the synthesis of **6-Bromo-1H-indole-3-carboxylic acid** from simple precursors is not readily available in the public domain, a representative synthetic workflow can be illustrated through the preparation of its derivatives. The following diagram outlines a general multi-step synthesis starting from 6-bromoindole, as described in the patent literature for the preparation of a related compound.



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A representative synthetic workflow for a 6-bromoindole derivative.

## Applications in Drug Discovery and Scientific Research

**6-Bromo-1H-indole-3-carboxylic acid** is a versatile precursor for a wide array of biologically active molecules. Its derivatives have shown promise in various therapeutic areas.

## Anticancer and Anti-inflammatory Potential

Indole derivatives are known for their diverse biological activities, including anti-inflammatory and anticancer properties. The 6-bromo substitution on the indole ring provides a handle for further chemical modifications, enabling the synthesis of novel therapeutic agents.

## Antiviral and Antimicrobial Activity

This compound has demonstrated antibacterial activity against *Staphylococcus*. Furthermore, derivatives of 6-bromo-5-methoxyindole-3-carboxylic acid have been investigated for their antiviral effects, with one such derivative showing complete inhibition of SARS-CoV-2 replication *in vitro* at a concentration of 52.0  $\mu$ M.<sup>[4]</sup> 6-bromoindolglyoxylamide derivatives have also been identified as having intrinsic antimicrobial activity against Gram-positive bacteria and antibiotic-enhancing properties against resistant Gram-negative bacteria.<sup>[5]</sup>

## Fungicidal Properties

Acylated derivatives of 6-bromoindole have been synthesized and evaluated for their fungicidal potential against phytopathogenic fungi such as *Botrytis cinerea* and *Monilinia fructicola*.<sup>[6]</sup>

## Neurological Disorders

As a key intermediate, this compound is utilized in the synthesis of pharmaceuticals targeting neurological disorders.

## Experimental Protocols

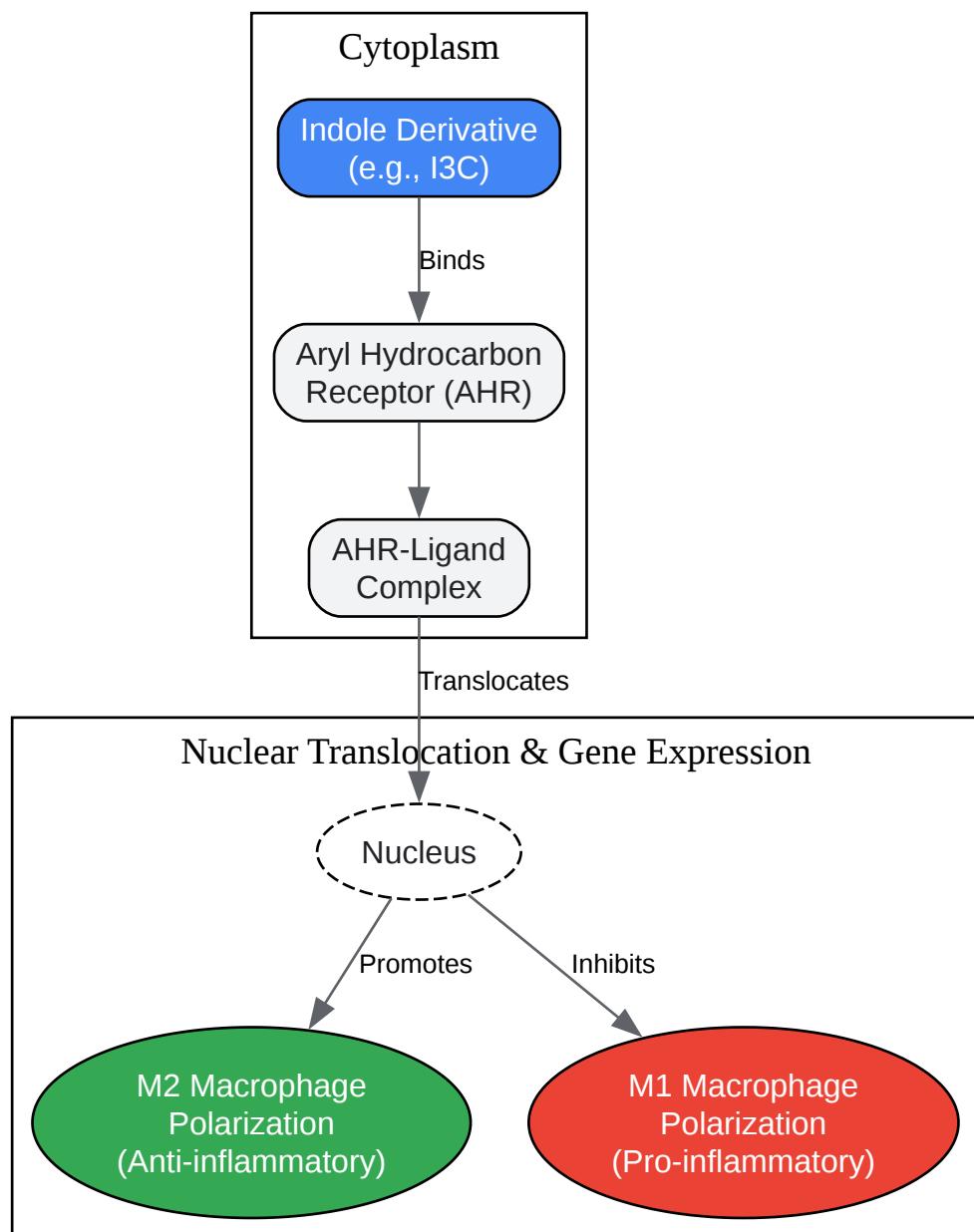
### Crystallization for X-ray Diffraction

A published method for obtaining single crystals of **6-Bromo-1H-indole-3-carboxylic acid** suitable for X-ray diffraction studies is as follows:

- Dissolve 0.2 g of the title compound in 20 ml of methanol.<sup>[1]</sup>
- Place the solution in a dark environment.<sup>[1]</sup>
- Allow for slow evaporation of the solvent over a period of 7 days to yield yellow single crystals.<sup>[1]</sup>

## Potential Signaling Pathways for Indole Derivatives

While the specific signaling pathways modulated by **6-Bromo-1H-indole-3-carboxylic acid** are not extensively characterized, related indole compounds, such as Indole-3-Carbinol (I3C), are known to interact with the Aryl Hydrocarbon Receptor (AHR) pathway. This interaction can influence macrophage polarization, a key process in the immune response. The following diagram illustrates a potential mechanism of action for indole derivatives based on the known activity of I3C.



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